

An In-Depth Technical Guide to 2-Bromo-3-methoxypropionaldehyde Dimethyl Acetal

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Bromo-1,1,3-trimethoxypropane

CAS No.: 759-97-7

Cat. No.: B1200775

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For Researchers, Scientists, and Drug Development Professionals

Authored by: Your Senior Application Scientist

Introduction: Unveiling a Versatile Synthetic Building Block

2-Bromo-3-methoxypropionaldehyde dimethyl acetal, systematically named **2-Bromo-1,1,3-trimethoxypropane**, is a halogenated acetal that serves as a highly versatile and reactive intermediate in modern organic synthesis. Its structure is distinguished by two key functional groups: a reactive bromine atom at the alpha-position to the acetal and a methoxy group at the beta-position. This unique arrangement offers a powerful platform for the construction of complex molecular architectures, particularly in the fields of pharmaceutical and agrochemical development.

The acetal group acts as a masked aldehyde, stable under neutral to basic conditions, which can be readily deprotected under acidic conditions to reveal the aldehyde functionality for subsequent transformations. The presence of the bromine atom provides a reactive site for nucleophilic substitution and cross-coupling reactions, enabling the introduction of a wide array of substituents.

This guide provides a comprehensive overview of the characteristics, synthesis, reactivity, and potential applications of this valuable synthetic intermediate.

Physicochemical and Spectroscopic Characteristics

A thorough understanding of the physical and spectral properties of 2-Bromo-3-methoxypropionaldehyde dimethyl acetal is paramount for its effective use in the laboratory.

Identifier and Chemical Properties

Property	Value	Source
Chemical Name	2-Bromo-1,1,3-trimethoxypropane	
Synonyms	2-Bromo-3-methoxypropionaldehyde dimethyl acetal, alpha-bromo-beta-methoxypropionic aldehyde dimethylacetal	
CAS Number	759-97-7	
Molecular Formula	C ₆ H ₁₃ BrO ₃	
Molecular Weight	213.07 g/mol	
Appearance	Liquid	
Boiling Point	54-55 °C at 21 Torr	
Density	1.395 g/cm ³ at 20 °C	
Refractive Index	n _{20/D} 1.458	

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C2 -- C3;
C2 -- Br;
C1 -- O1;
C1 -- O2;
O1 -- CH3_1;
O2 -- CH3_2;
C3 -- O3;
O3 -- CH3_3;
}
```

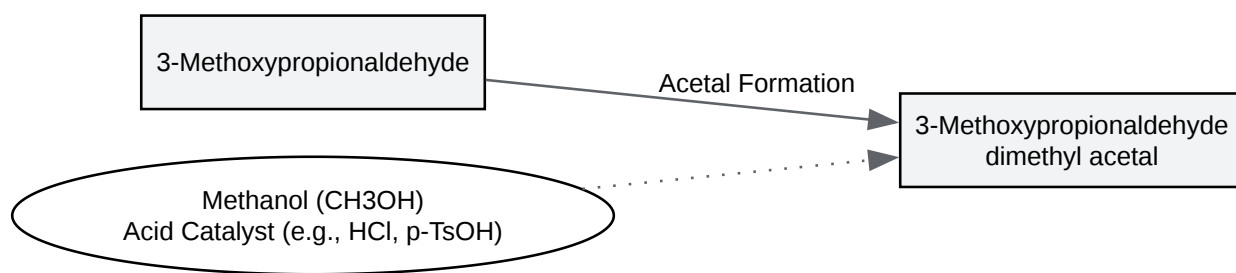
Caption: Chemical structure of 2-Bromo-3-methoxypropionaldehyde dimethyl acetal.

Proposed Synthesis Pathway

While a specific, detailed literature preparation for 2-Bromo-3-methoxypropionaldehyde dimethyl acetal is not readily available, a plausible synthetic route can be proposed based on established methodologies for the bromination of related acetals. The synthesis would likely involve the alpha-bromination of 3-methoxypropionaldehyde dimethyl acetal.

Step 1: Acetalization of 3-Methoxypropionaldehyde

The initial step involves the protection of the aldehyde group of 3-methoxypropionaldehyde as a dimethyl acetal. This is a standard acid-catalyzed reaction with methanol.

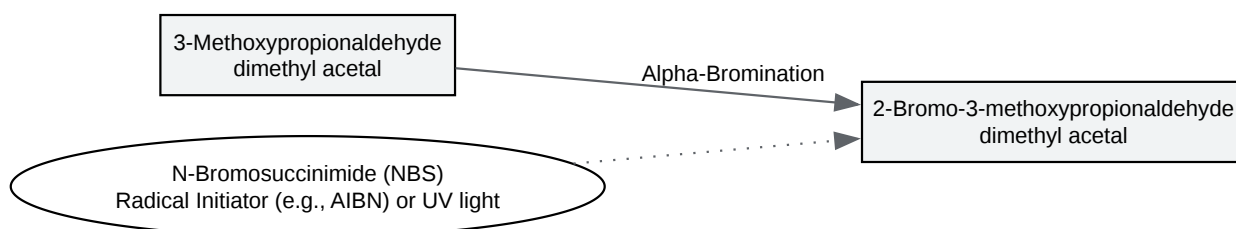


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Caption: Proposed acetalization of 3-methoxypropionaldehyde.

Step 2: Alpha-Bromination

The subsequent and crucial step is the selective bromination at the alpha-position to the newly formed acetal. This can be achieved using a suitable brominating agent, such as N-bromosuccinimide (NBS), often with a radical initiator like AIBN or under photochemical conditions.



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Caption: Proposed alpha-bromination to yield the target compound.

Reactivity and Mechanistic Considerations

The synthetic utility of 2-Bromo-3-methoxypropionaldehyde dimethyl acetal stems from the distinct reactivity of its functional groups.

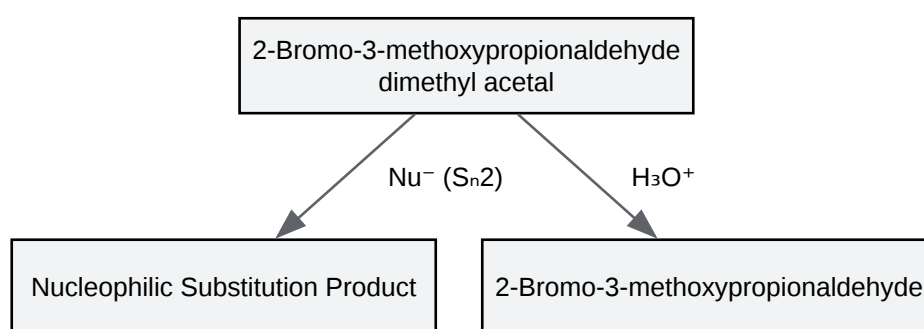
Nucleophilic Substitution at the Brominated Carbon

The carbon atom bearing the bromine is electrophilic and susceptible to nucleophilic attack, proceeding primarily through an S_N2 mechanism. This allows for the introduction of a variety of

nucleophiles, including amines, alkoxides, thiolates, and carbanions, providing a straightforward route to a diverse range of substituted propionaldehyde derivatives.

Hydrolysis of the Acetal

The dimethyl acetal serves as a robust protecting group for the aldehyde functionality. It is stable to a wide range of non-acidic reagents, including organometallics and hydrides. Deprotection is readily achieved under aqueous acidic conditions, regenerating the aldehyde for further transformations such as oxidation, reduction, or olefination reactions.



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Caption: Key reactions of 2-Bromo-3-methoxypropionaldehyde dimethyl acetal.

Predicted Spectroscopic Data

While experimental spectra for 2-Bromo-3-methoxypropionaldehyde dimethyl acetal are not widely published, its spectroscopic characteristics can be predicted based on its structure and data from analogous compounds.

^1H NMR Spectroscopy (Predicted)

The proton NMR spectrum is expected to show distinct signals for the methoxy groups, the acetal proton, and the methylene and methine protons of the propyl chain. The protons on the carbon bearing the bromine will be significantly deshielded.

^{13}C NMR Spectroscopy (Predicted)

The carbon-13 NMR spectrum should display six unique signals corresponding to each carbon atom in the molecule. The carbon attached to the bromine atom will appear at a characteristic

downfield shift.

Infrared (IR) Spectroscopy (Predicted)

The IR spectrum is anticipated to show strong C-O stretching vibrations for the ether and acetal functionalities, along with C-H stretching and bending vibrations. The C-Br stretch will appear in the fingerprint region.

Mass Spectrometry (Predicted)

The mass spectrum will exhibit a characteristic isotopic pattern for the molecular ion due to the presence of bromine (^{79}Br and ^{81}Br in an approximate 1:1 ratio). Fragmentation will likely involve the loss of methoxy groups and the bromine atom.

Applications in Drug Development and Organic Synthesis

The bifunctional nature of 2-Bromo-3-methoxypropionaldehyde dimethyl acetal makes it a valuable precursor in the synthesis of complex organic molecules. Its ability to introduce a three-carbon unit with latent aldehyde functionality and a point for further substitution is highly advantageous in the construction of heterocyclic systems and acyclic chains with defined stereochemistry.

In drug development, this intermediate can be employed in the synthesis of novel pharmacophores. The aldehyde, once unmasked, can participate in reactions to form imines, oximes, and other functionalities common in bioactive molecules. The bromo-substituted carbon allows for the attachment of various side chains, enabling the exploration of structure-activity relationships.

Handling and Safety

2-Bromo-3-methoxypropionaldehyde dimethyl acetal is expected to be a reactive and potentially hazardous chemical. As with all halogenated organic compounds, it should be handled with appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, in a well-ventilated fume hood. It may be an irritant to the eyes, skin, and respiratory system. For detailed safety information, it is crucial to consult the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

2-Bromo-3-methoxypropionaldehyde dimethyl acetal represents a potent and versatile tool for the synthetic chemist. Its unique combination of a masked aldehyde and a reactive brominated center allows for a wide range of chemical transformations. While detailed experimental data for this specific compound remains somewhat scarce in the public domain, its properties and reactivity can be reliably predicted based on established chemical principles. This guide provides a foundational understanding for researchers and drug development professionals looking to leverage the synthetic potential of this valuable intermediate.

References

- Google Patents.
- To cite this document: BenchChem. [An In-Depth Technical Guide to 2-Bromo-3-methoxypropionaldehyde Dimethyl Acetal]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1200775/docs#an-in-depth-technical-guide-to-2-bromo-3-methoxypropionaldehyde-dimethyl-acetal\]](https://www.benchchem.com/product/b1200775/docs#an-in-depth-technical-guide-to-2-bromo-3-methoxypropionaldehyde-dimethyl-acetal)

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